

3-(Benzylxy)-5-bromopyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-(Benzylxy)-5-bromopyridine

Cat. No.: B149516

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Technical Data for 3-(Benzylxy)-5-bromopyridine

This guide provides the core physicochemical properties of **3-(Benzylxy)-5-bromopyridine**, a compound utilized in pharmaceutical research and organic synthesis. The information is intended for researchers, scientists, and professionals in drug development.

Core Chemical Properties

The fundamental molecular data for **3-(Benzylxy)-5-bromopyridine** is summarized below.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₀ BrNO	[1] [2] [3]
Molecular Weight	264.12 g/mol	[2] [3]
CAS Number	130722-95-1	[1] [2] [3]

Applicability of Further Technical Data

The user request included requirements for experimental protocols and signaling pathway diagrams. For the specific query of determining the molecular formula and weight of a known chemical compound like **3-(Benzylxy)-5-bromopyridine**, these elements are not applicable.

- **Experimental Protocols:** The molecular weight and formula are fundamental, calculated properties of a well-characterized molecule. Standardized techniques like mass spectrometry and elemental analysis are used for initial structure elucidation, but detailed, novel experimental protocols are not necessary to report these established values.
- **Signaling Pathways and Logical Diagrams:** These visualizations are used to describe complex biological or chemical processes, interactions, and workflows. The determination of a molecule's weight and formula is a direct calculation based on its atomic composition and does not involve a multi-step pathway or logical relationship that would necessitate a Graphviz diagram.

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References

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- 3. chemimpex.com [chemimpex.com]
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